

Introduction: The Significance of a Process-Related Impurity

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Compound of Interest

Compound Name: 7-Chloro Epinastine Hydrochloride

Cat. No.: B192721

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7-Chloro Epinastine Hydrochloride (CAS No. 80012-45-9) is a chlorinated derivative and a designated process-related impurity of Epinastine Hydrochloride, a well-established second-generation H1-receptor antagonist and mast cell stabilizer.[1] In the landscape of pharmaceutical manufacturing and regulatory affairs, the precise identification, quantification, and control of such impurities are paramount. The presence of impurities, even in minute quantities, can impact the safety and efficacy of the final drug product. Therefore, **7-Chloro Epinastine Hydrochloride** serves a critical function not as a therapeutic agent, but as a high-purity reference standard.[1] Its availability is essential for the development and validation of stability-indicating analytical methods required for Abbreviated New Drug Applications (ANDA) and for routine quality control (QC) during the commercial production of Epinastine Hydrochloride.[1] Understanding its distinct chemical properties is the foundation for achieving this level of analytical control.

Chemical Identity and Physicochemical Properties

The core of 7-Chloro Epinastine is the rigid, tetracyclic dibenz[c,f]imidazo[1,5-a]azepine scaffold.[1] The key structural modification is the introduction of a chlorine atom at the 7-position of this framework. This substitution significantly alters the molecule's electronic distribution and physicochemical characteristics compared to the parent drug, Epinastine.[1]

Structural and Molecular Data

Property	7-Chloro Epinastine Hydrochloride	Epinastine Hydrochloride (Parent Drug)
IUPAC Name	7-Chloro-9,13b-dihydro-1H-dibenz[c,f]imidazo[1,5-a]azepin-3-amine Hydrochloride[2][3]	9,13b-dihydro-1H-dibenz[c,f]imidazo[1,5-a]azepin-3-amine hydrochloride[4]
Synonyms	Epinastine Impurity 3[2]	Alesion, Elestat, WAL-801CL[4]
CAS Number	80012-45-9[1][2][3]	108929-04-0[4][5][6]
Molecular Formula	C ₁₆ H ₁₅ Cl ₂ N ₃ [2] (Or C ₁₆ H ₁₄ ClN ₃ · HCl[3])	C ₁₆ H ₁₆ ClN ₃ [4] (Or C ₁₆ H ₁₅ N ₃ · HCl[7])
Molecular Weight	320.22 g/mol [8]	285.77 g/mol [4][5][6]
Chemical Structure	Epinastine core with Cl at 7-position	Dibenz[c,f]imidazo[1,5-a]azepine core

Physicochemical Characteristics: A Comparative Analysis

Direct experimental data for the physicochemical properties of **7-Chloro Epinastine Hydrochloride** are not extensively published, a common scenario for a non-commercial impurity standard. However, we can infer its properties based on the well-documented data for Epinastine HCl and fundamental chemical principles. The addition of a chlorine atom to the aromatic ring is expected to increase the molecule's molecular weight and lipophilicity (LogP).

Property	7-Chloro Epinastine Hydrochloride (Predicted/Inferred)	Epinastine Hydrochloride (Reported Values)	Rationale for Predicted Difference
Melting Point (°C)	Expected to be different from parent drug	273-275[5][6]	Changes in crystal lattice energy due to the chloro substituent will alter the melting point.
pKa	Expected to be slightly lower than parent drug	11.2 (for Epinastine base)[5]	The electron-withdrawing nature of chlorine may slightly reduce the basicity of the nearby nitrogen atoms.
LogP	Expected to be higher than parent drug	-0.70 (octanol/buffer, pH 7.4 for Epinastine base)[5]	The chloro group increases the lipophilicity of the molecule.
Solubility	Likely soluble in methanol and acetonitrile. Lower aqueous solubility than parent drug is expected.	H ₂ O: ≥56 mg/mL; EtOH: ≥56.8 mg/mL; DMSO: ≥13.4 mg/mL[9]; Soluble in organic solvents like ethanol, DMSO, and dimethyl formamide (~30 mg/mL).[7]	Increased lipophilicity typically leads to decreased solubility in aqueous media.

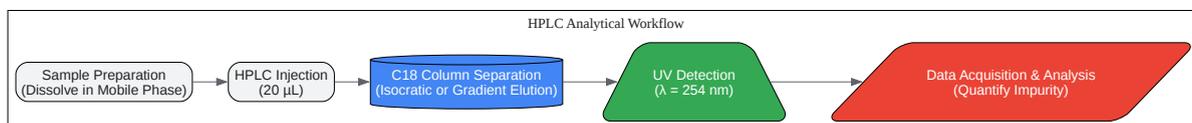
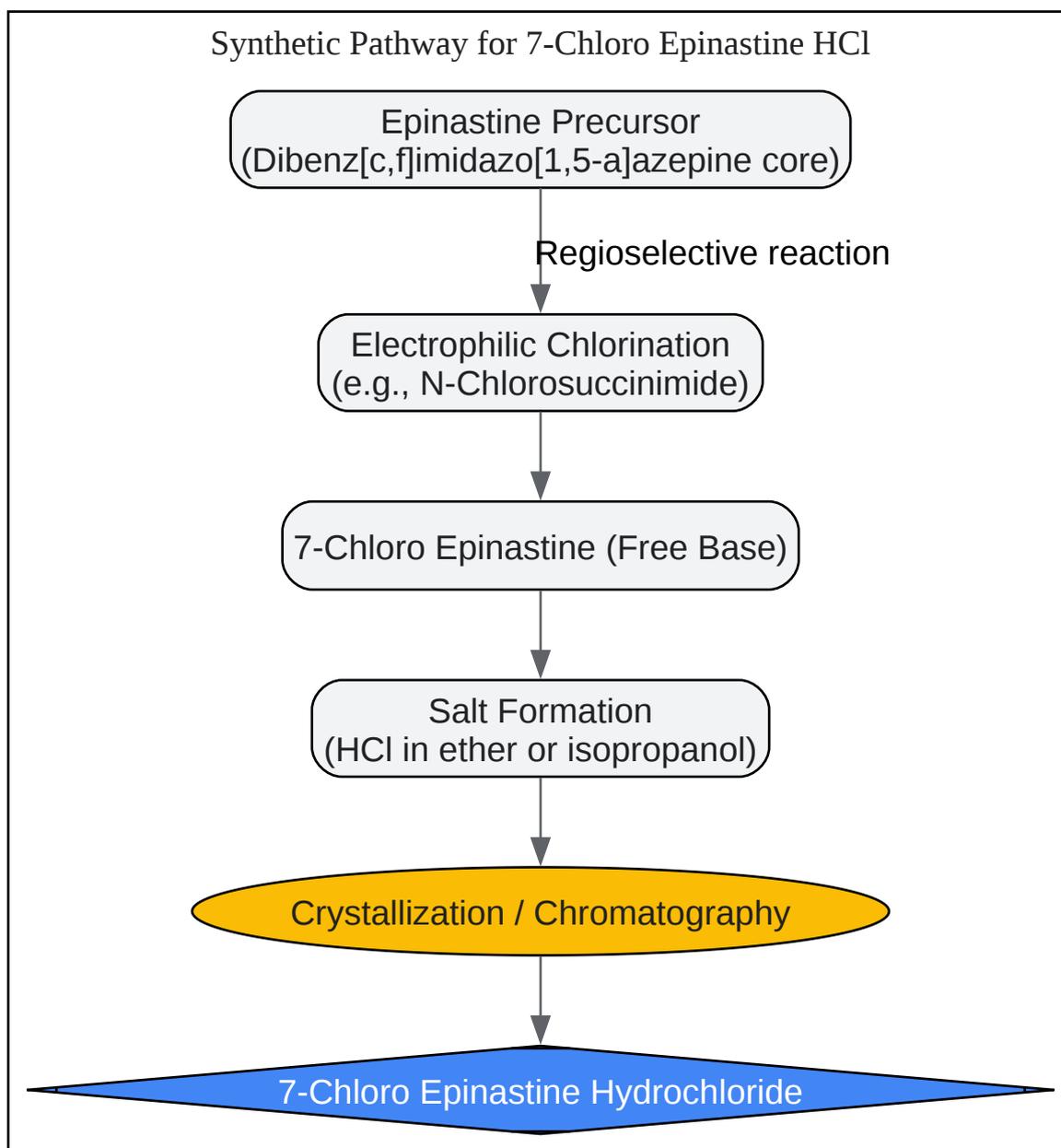
Synthesis and Purification

The synthesis of **7-Chloro Epinastine Hydrochloride** is a targeted process designed to produce a high-purity standard for analytical use. The strategy hinges on the regioselective chlorination of the Epinastine core.

Core Synthetic Strategy: Electrophilic Aromatic Substitution

The construction of the tetracyclic Epinastine backbone is the initial phase, often achieved through multi-step sequences reported in various patents.^[10] The crucial step for producing the 7-chloro derivative is the regioselective introduction of the chlorine atom. This is accomplished via an electrophilic aromatic substitution reaction.^[1]

- **Causality of Regioselectivity:** The dibenz[c,f]imidazo[1,5-a]azepine ring system is activated towards electrophilic attack. The amino group (-NH₂) at the 3-position of the imidazole ring is an activating group that directs incoming electrophiles to the para-position on the adjacent benzene ring. This corresponds to the 7-position of the tetracyclic system, ensuring high regioselectivity of the chlorination reaction.^[1]



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